

# D-Gulose: A Technical Health and Safety Profile for Research Professionals

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## Compound of Interest

Compound Name: D-Gulose

Cat. No.: B119030

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **D-Gulose**. It is intended for use by qualified professionals in research and development. Crucially, comprehensive toxicological data for **D-Gulose** is not readily available in the public domain. Much of the standard safety assessment data, such as LD50, chronic toxicity, and carcinogenicity, has not been fully investigated or published. Therefore, **D-Gulose** should be handled with the care due to a compound of unknown toxicity, and a thorough risk assessment should be conducted before use. The information provided herein should be supplemented with internal safety protocols and professional judgment.

## Chemical and Physical Properties

**D-Gulose** is a rare aldohexose monosaccharide. While it is an epimer of D-galactose and D-glucose, its biological and toxicological profiles are not as extensively studied. The following table summarizes its key physical and chemical properties.

Property	Value	Reference
CAS Number	4205-23-6	[1]
Molecular Formula	C6H12O6	[1]
Molar Mass	180.16 g/mol	[1]
Appearance	White to Off-White Solid	N/A
Melting Point	130 °C	[1]
Solubility	Soluble in water	N/A
Storage	Store at 2°C - 8°C, keep dry, under inert gas (Nitrogen)	[1]

## Hazard Identification and Precautionary Measures

Based on limited available data, **D-Gulose** is classified as an irritant. The toxicological properties of this material have not been fully investigated.

### Hazard Statements:

- May be harmful if swallowed.
- May be harmful in contact with skin.
- May be harmful if inhaled.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

### Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- If on skin: Wash with plenty of soap and water.

- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Rinse mouth.
- Take off contaminated clothing and wash it before reuse.

## Toxicological Data Summary

A comprehensive toxicological profile for **D-Gulose** is not available. The following table highlights the significant lack of quantitative data for key toxicological endpoints. For comparison, data for the related, but distinct, compound D-Glucose is provided to offer a general perspective on simple sugars, but it should not be directly extrapolated to **D-Gulose**.

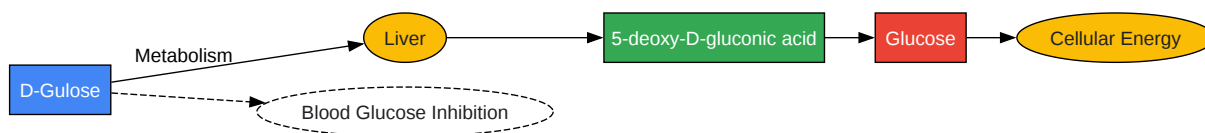
Toxicological Endpoint	D-Gulose Data	D-Glucose Data (for reference)	Reference
Acute Oral Toxicity (LD50)	Not available	25,800 mg/kg (rat)	N/A
Acute Dermal Toxicity (LD50)	Not available	Not available	
Acute Inhalation Toxicity (LC50)	Not available	Not available	
Skin Irritation	Irritant (classification)	No irritant effect	[N/A]
Eye Irritation	Irritant (classification)	No irritating effect	
Sensitization	Not available	No sensitizing effects known	
Mutagenicity	Not available	No evidence of a mutagenic effect	[N/A]
Carcinogenicity	Not available	Not listed as a carcinogen	
Reproductive Toxicity	Not available	No evidence of negative reproductive effects	

## Biological Activity and Potential Signaling Pathways

Despite the lack of extensive safety data, some research has explored the biological activities of **D-Gulose**. These studies suggest potential therapeutic applications, though the underlying mechanisms are not fully elucidated.

### Insulin-like Effects and Glucose Metabolism

**D-Gulose** has been reported to exhibit insulin-like effects and may have a role in regulating blood glucose levels. It is suggested that **D-Gulose** can inhibit blood glucose levels. The metabolism of **D-Gulose** in the liver is thought to proceed via 5-deoxy-D-gluconic acid to eventually form glucose, which can then be utilized for cellular energy.

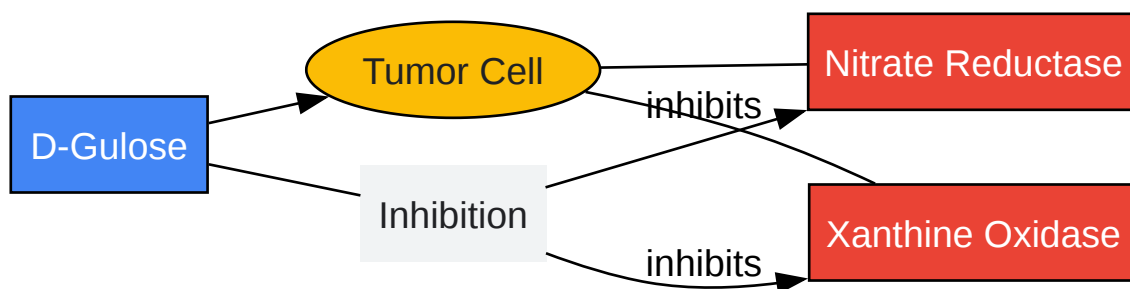


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**Figure 1:** Proposed metabolic pathway of **D-Gulose** and its potential effect on blood glucose.

## Anti-Cancer Potential

Preliminary findings suggest that **D-Gulose** may possess anti-cancer properties. This activity is hypothesized to be mediated through the inhibition of nitrate reductase and xanthine oxidase in tumor cells.

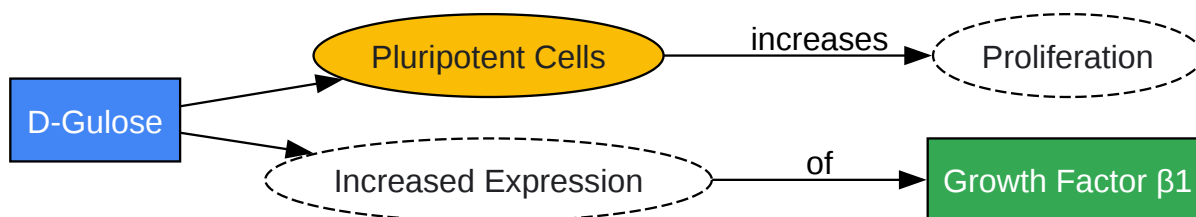


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**Figure 2:** Proposed mechanism of **D-Gulose**'s anti-cancer activity.

## Angiogenic Effects

**D-Gulose** may also have potent angiogenic effects. It has been observed to increase the proliferation of pluripotent cells and cause a significant increase in the expression of growth factor  $\beta 1$ .



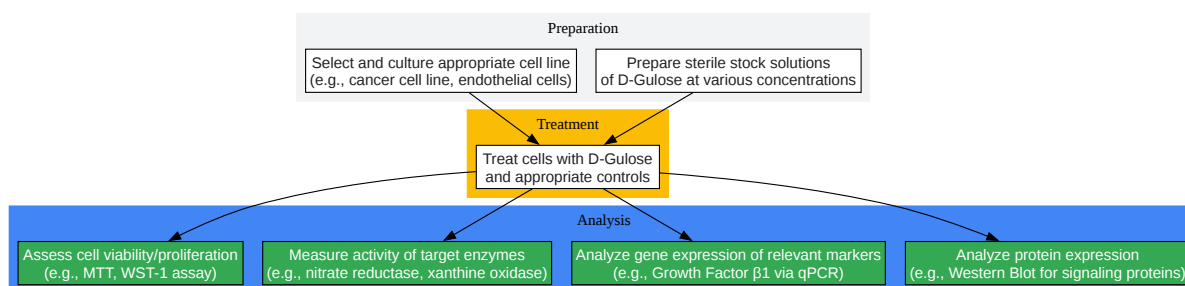
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**Figure 3:** Proposed angiogenic effects of **D-Gulose**.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **D-Gulose** are not available in the reviewed literature. For research purposes involving the biological activities mentioned above, the following general experimental workflows can be considered as a starting point, to be adapted and optimized based on specific research objectives.

## General Workflow for In Vitro Biological Activity Assessment



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**Figure 4:** General experimental workflow for in vitro studies of **D-Gulose**.

## Conclusion

**D-Gulose** is a rare sugar with potential biological activities that may be of interest to researchers in drug development and related fields. However, the significant lack of comprehensive health and safety data necessitates a cautious approach to its handling and use. Standard personal protective equipment should be employed, and all work should be conducted in a well-ventilated area. Researchers are strongly encouraged to perform their own risk assessments and, if possible, conduct preliminary safety studies before embarking on extensive research. The information presented in this guide should be considered a starting point, and further investigation into the safety and biological effects of **D-Gulose** is warranted.

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## References

- 1. D-Gulose | 4205-23-6 | MG00249 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [D-Gulose: A Technical Health and Safety Profile for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b119030#health-and-safety-data-sheet-for-d-gulose\]](https://www.benchchem.com/product/b119030#health-and-safety-data-sheet-for-d-gulose)

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